

# 8-Bromoimidazo[1,2-a]pyridine molecular weight and formula

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## Compound of Interest

Compound Name: **8-Bromoimidazo[1,2-a]pyridine**

Cat. No.: **B1285415**

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## An In-depth Technical Guide to **8-Bromoimidazo[1,2-a]pyridine**

For researchers, scientists, and professionals in drug development, **8-Bromoimidazo[1,2-a]pyridine** is a versatile heterocyclic compound with significant potential. This guide provides a comprehensive overview of its core properties, synthesis, and applications, with a focus on its role in medicinal chemistry and material science. The unique structural features of this compound make it a valuable candidate in the discovery and development of new therapeutic agents and advanced materials.[\[1\]](#)

## Core Molecular Data

The fundamental properties of **8-Bromoimidazo[1,2-a]pyridine** are summarized below. This data is essential for its use in quantitative research and experimental design.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrN <sub>2</sub>
Molecular Weight	197.04 g/mol <a href="#">[1]</a>
CAS Number	850349-02-9 <a href="#">[2]</a>
Appearance	Light Brown to Gray Solid <a href="#">[1]</a> <a href="#">[3]</a>
Purity	≥ 95% (HPLC) <a href="#">[1]</a>
Melting Point	70-75°C <a href="#">[3]</a>
Storage	Store at 0-8°C <a href="#">[1]</a> or Room temperature <a href="#">[3]</a>

## Applications in Research and Development

**8-Bromoimidazo[1,2-a]pyridine** serves as a crucial intermediate in several fields due to its unique electronic properties and reactive bromine substituent, which allows for diverse synthetic modifications.[\[1\]](#)

- Pharmaceutical Development: This compound is a key building block in the synthesis of novel pharmaceuticals, particularly in the development of anti-cancer agents.[\[1\]](#) It is also used in the creation of kinase inhibitors and benzodiazepine receptor modulators for potential anxiolytic and sedative agents.[\[3\]](#) The broader imidazo[1,2-a]pyridine scaffold is recognized for a wide range of biological activities, including antimicrobial, antiviral, and antidiabetic properties.[\[4\]](#)[\[5\]](#)
- Biochemical Research: It is utilized in studies investigating enzyme inhibitors and receptor interactions, which helps in understanding cellular processes and disease mechanisms.[\[1\]](#) Its derivatives are explored for their ability to enhance binding affinity to GABA receptors.[\[3\]](#)
- Material Science: The electronic properties of **8-Bromoimidazo[1,2-a]pyridine** make it a candidate for the development of advanced materials, such as organic semiconductors.[\[1\]](#)
- Diagnostic Tools: Researchers are investigating its use in the development of diagnostic imaging agents to improve disease detection and monitoring.[\[1\]](#)

## Experimental Protocols: Synthesis

The synthesis of imidazo[1,2-a]pyridines can be achieved through various methods. A common approach involves the reaction of 2-aminopyridines with  $\alpha$ -halocarbonyl compounds. Copper-catalyzed reactions are frequently employed to construct this heterocyclic system.

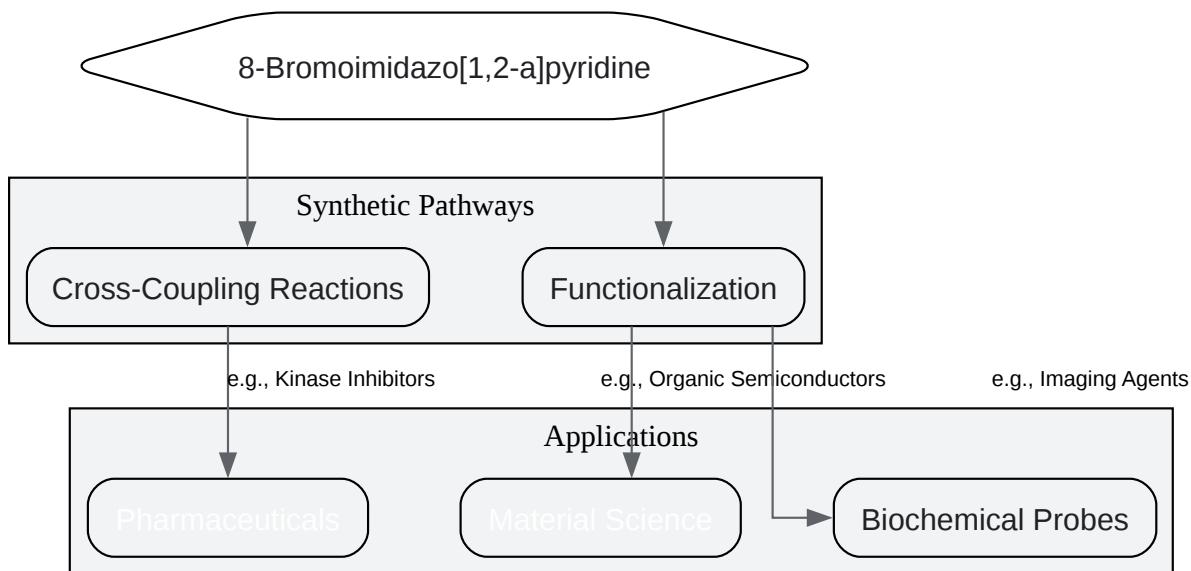
### Example Protocol: Copper-Catalyzed Synthesis of Imidazo[1,2-a]pyridines

This protocol is a general representation based on copper-catalyzed methods for synthesizing the imidazo[1,2-a]pyridine core.

- **Reactant Preparation:** A mixture of a 2-aminopyridine derivative and a nitroolefin is prepared.
- **Catalyst and Solvent:** A copper(I) catalyst, such as copper(I) bromide (CuBr), is added to the reaction mixture. Dimethylformamide (DMF) is often used as the solvent.<sup>[6]</sup>
- **Reaction Conditions:** The reaction is typically heated to around 80°C.<sup>[6]</sup> Air is used as an environmentally friendly oxidant.<sup>[6]</sup>
- **Reaction Progression:** The reaction proceeds through several steps, likely including a Michael addition, radical cation formation, hydrogen abstraction, and subsequent intramolecular nucleophilic addition to form the fused bicyclic ring system.<sup>[6]</sup>
- **Work-up and Purification:** After the reaction is complete, the product is isolated and purified using standard techniques such as column chromatography to yield the desired imidazo[1,2-a]pyridine derivative.

## Logical Workflow and Applications

The following diagram illustrates the central role of **8-Bromoimidazo[1,2-a]pyridine** as a building block in the development of various advanced applications.

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Caption: Role of **8-Bromoimidazo[1,2-a]pyridine** as a versatile intermediate.

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